

Essential Safety and Operational Guide for 2-Bromo-5-hydroxybenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxybenzonitrile

Cat. No.: B120245

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-5-hydroxybenzonitrile** (CAS No: 189680-06-6). Adherence to these protocols is essential for ensuring laboratory safety and proper environmental stewardship.

Chemical Identifier:

- Name: **2-Bromo-5-hydroxybenzonitrile**
- CAS Number: 189680-06-6
- Molecular Formula: C₇H₄BrNO
- Molecular Weight: 198.02 g/mol [1]

Hazard Identification and Classification:

2-Bromo-5-hydroxybenzonitrile is classified as an acute toxicant and an irritant.[1][2] Based on data for closely related compounds and provided hazard statements, the primary hazards include:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Skin Irritation: Causes skin irritation.[2][3][4][5][6]

- Serious Eye Irritation: Causes serious eye irritation.[2][3][4][5][6]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2][3][5][6]

Signal Word: Warning[3][5]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this compound. The following PPE is mandatory to minimize exposure:

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[4]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A long-sleeved laboratory coat or chemical-resistant suit.	Inspect gloves for any signs of degradation or puncture before use.
Respiratory	Use only in a well-ventilated area, preferably within a certified chemical fume hood. If dust is generated or ventilation is inadequate, a NIOSH/MSHA approved respirator is recommended.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[4]
Body	Long-sleeved clothing or a lab coat.	Wear appropriate protective clothing to prevent skin exposure.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to minimize exposure and ensure safe handling.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.
- Work within a certified chemical fume hood to ensure adequate ventilation.
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials (e.g., inert absorbent material) readily available.

2. Handling:

- Avoid the formation of dust when handling the solid material.[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory area.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[5\]](#)
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

3. In Case of Exposure:

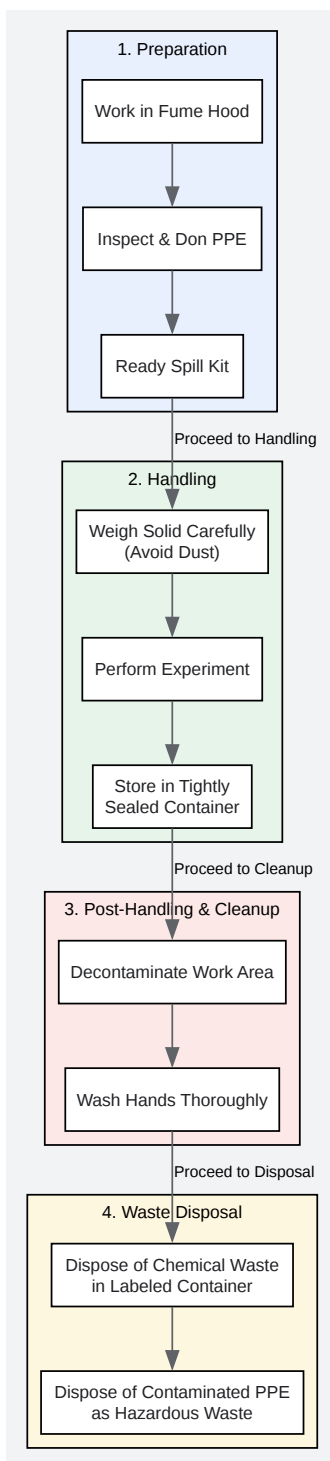
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[\[3\]](#)[\[4\]](#)
[\[5\]](#)
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a POISON CENTER or doctor/physician if you feel unwell.[\[3\]](#)[\[4\]](#)

Disposal Plan

Proper disposal of **2-Bromo-5-hydroxybenzonitrile** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** Dispose of **2-Bromo-5-hydroxybenzonitrile** and any contaminated materials in a designated, labeled hazardous waste container. The container must be kept closed and stored in a cool, dry, well-ventilated area. Disposal should be carried out by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[7] Do not let the product enter drains.^{[5][7]}
- **Contaminated PPE:** Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.
- **Regulatory Compliance:** Waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.^[5]

Workflow for Safe Handling of 2-Bromo-5-hydroxybenzonitrile



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Caption: Workflow for the safe handling of **2-Bromo-5-hydroxybenzonitrile**.

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